

A Comparative Efficacy Analysis of Dichlorvos and Pyrethroid Insecticides

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Compound of Interest

Compound Name: *Dichlorvos*

Cat. No.: *B1670471*

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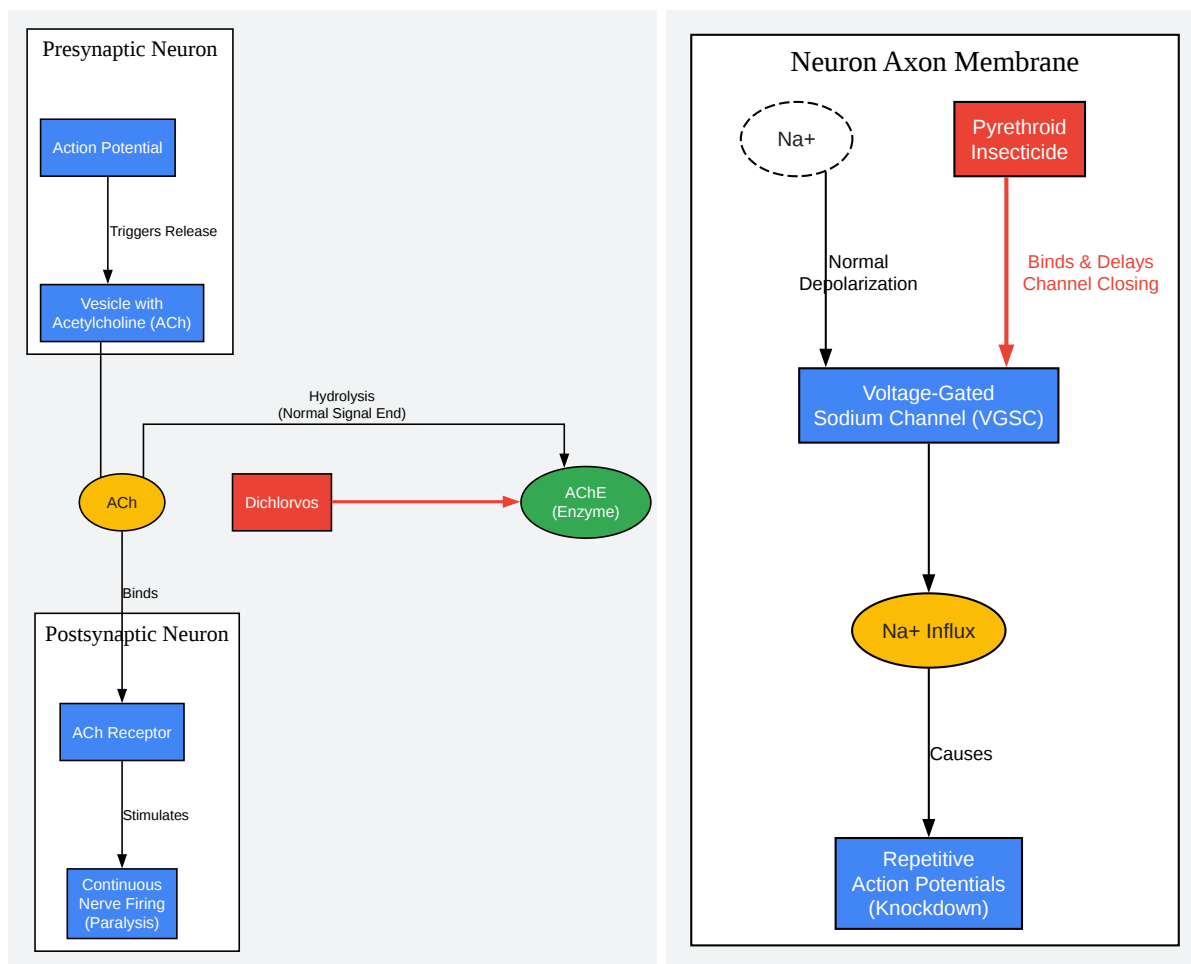
This guide provides an objective comparison of the efficacy of **Dichlorvos**, an organophosphate insecticide, and pyrethroids, a major class of synthetic insecticides. The analysis is supported by experimental data on their mechanisms of action, toxicity, and the methodologies used for their evaluation.

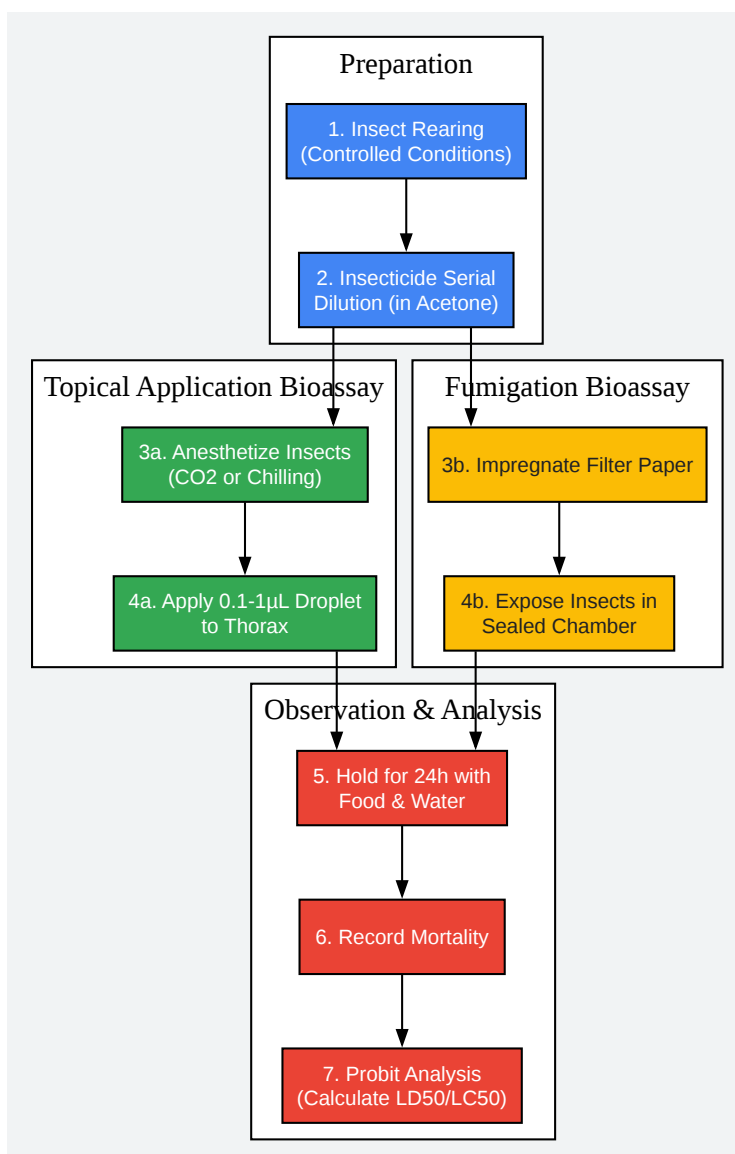
Mechanisms of Action: A Tale of Two Targets

The fundamental difference in the efficacy and toxicological profiles of **Dichlorvos** and pyrethroids stems from their distinct molecular targets within the insect nervous system.

Dichlorvos: Irreversible Enzyme Inhibition

Dichlorvos exerts its insecticidal effect by inhibiting the enzyme acetylcholinesterase (AChE) at the synaptic cleft of the nervous system.[1] AChE is critical for breaking down the neurotransmitter acetylcholine (ACh), which terminates the nerve signal. **Dichlorvos**, through phosphorylation, irreversibly binds to the active site of AChE. This leads to an accumulation of ACh in the synapse, causing continuous and uncontrolled nerve impulses. The resulting hyperexcitation of the nervous system leads to paralysis and eventual death of the insect.[1]





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References

- 1. Dichlorvos toxicity: A public health perspective - PMC [pmc.ncbi.nlm.nih.gov]

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